

A Technical Guide to 2-Methylpyridin-4-amine (4-Amino-2-picoline)

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Compound of Interest

Compound Name: 4-Amino-2-methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of 2-methylpyridin-4-amine, commonly known as 4-Amino-2-picoline. It serves as a critical intermediate in the synthesis of pharmaceuticals and other specialty chemicals. This guide details its chemical properties, established synthesis protocols, and its applications, particularly within the field of drug discovery and development. All quantitative data is presented in structured tables, and key experimental and logical workflows are visualized using diagrams to facilitate understanding.

Nomenclature and Chemical Identity

The IUPAC name for the compound commonly referred to as 4-Amino-2-picoline is 2-methylpyridin-4-amine[1][2]. It is a substituted pyridine derivative, a class of heterocyclic compounds widely utilized as scaffolds in medicinal chemistry.

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
IUPAC Name	2-methylpyridin-4-amine[2]
Common Name	4-Amino-2-picoline[3][4]
CAS Number	18437-58-6[1][3]
Molecular Formula	C ₆ H ₈ N ₂ [2][5][6][7]
Synonyms	4-Amino-2-methylpyridine, 2-methylpyridin-4-amine[1][4]

Physicochemical Properties

2-methylpyridin-4-amine is typically a light yellow crystalline solid or powder at room temperature[1][5]. Its properties make it a versatile reagent in various organic synthesis applications.

Table 2: Physicochemical Data for 2-Methylpyridin-4-amine

Property	Value
Molecular Weight	108.14 g/mol [2][6][7]
Appearance	Light yellow crystal or powder[1][4][5]
Melting Point	93-97 °C[1]
Boiling Point	247.4 °C @ 760 mmHg, 143 °C @ 9 mmHg[1][3]
Density	1.068 g/cm ³ [1]
Flash Point	126.9 °C[1]
Solubility	Soluble in methanol[1][3]

Synthesis and Experimental Protocols

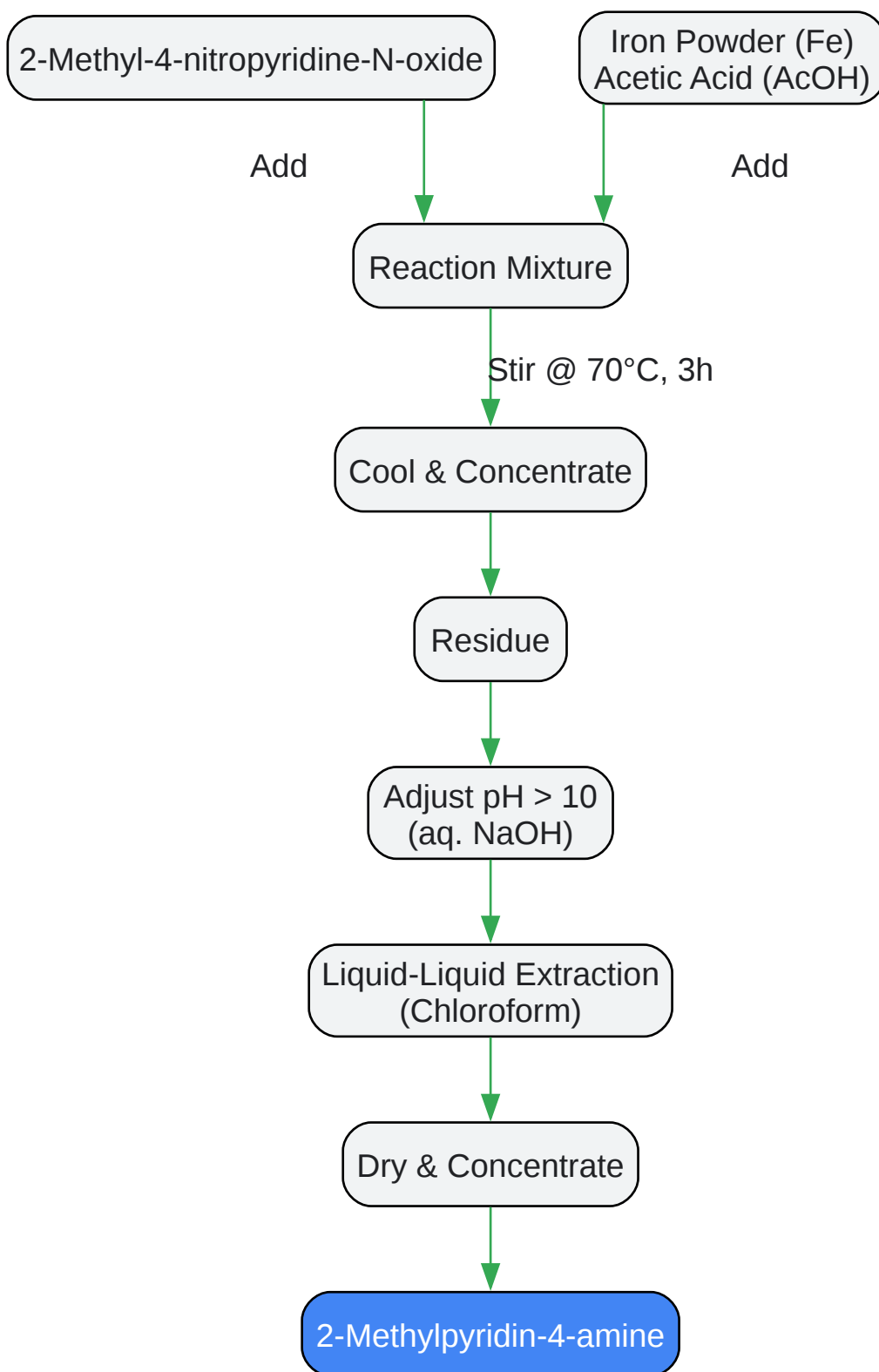
Several methods for the synthesis of 2-methylpyridin-4-amine have been established. The most common approaches involve the reduction of a nitro-substituted pyridine precursor.

Protocol 1: Reduction of 2-Methyl-4-nitropyridine-N-oxide

This method employs a classical reduction using iron in an acidic medium.

Methodology:

- Combine 2-methyl-4-nitropyridine-N-oxide (1 equivalent) and iron powder (10 equivalents) in acetic acid.
- Heat the mixture to 70 °C and maintain mechanical stirring for 3 hours.^[3]
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the mixture under vacuum to remove the acetic acid.
- Adjust the pH of the residue to >10 using aqueous sodium hydroxide.
- Perform a continuous liquid-liquid extraction with chloroform for 12 hours.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and concentrate it under vacuum to yield the final product, 2-methylpyridin-4-amine.^[3]



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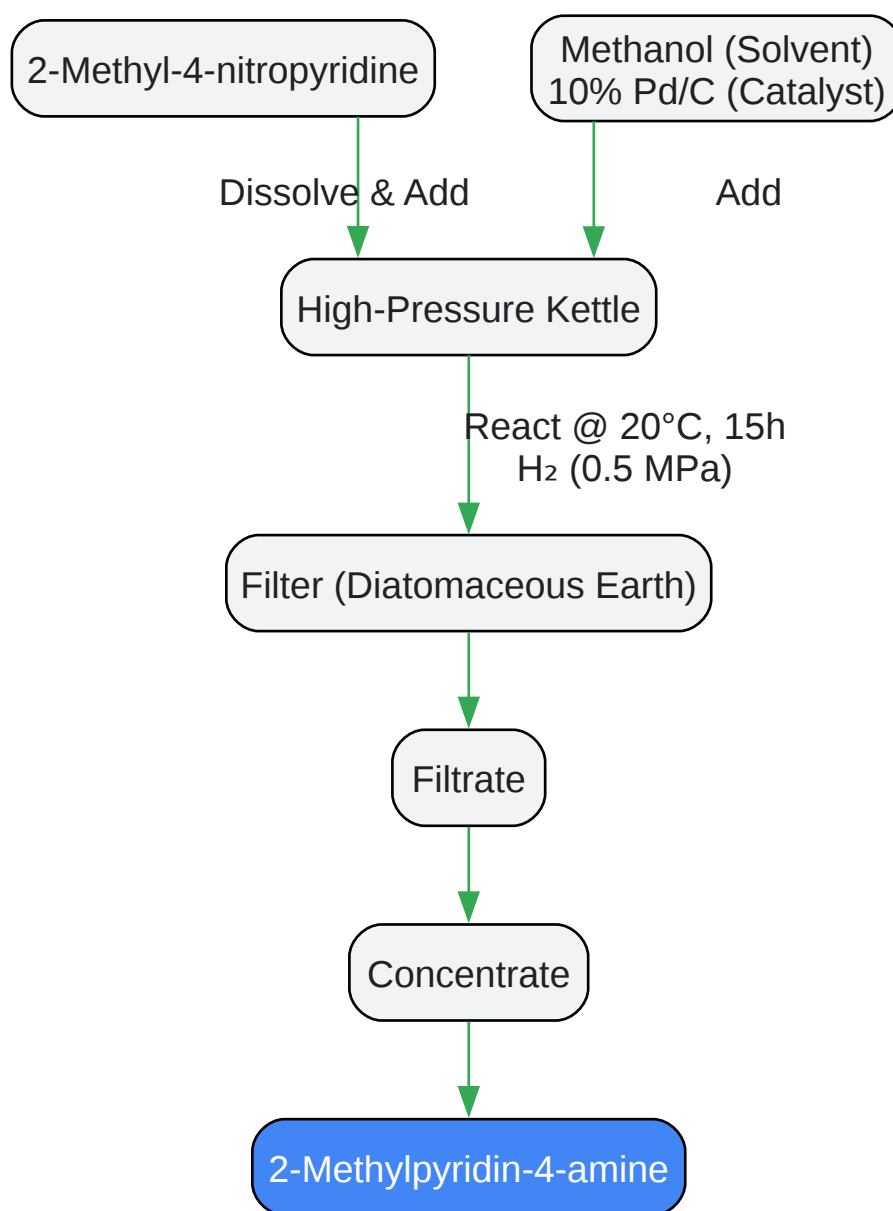
Caption: Workflow for Synthesis Protocol 1.

Protocol 2: Catalytic Hydrogenation of 2-Methyl-4-nitropyridine

This process utilizes palladium on carbon as a catalyst for the hydrogenation of the nitro group.

Methodology:

- Dissolve 2-methyl-4-nitropyridine (1 equivalent) in a methanol solution.
- Add 10% Palladium on Carbon (Pd/C) catalyst (approx. 0.007 equivalents by weight).[5]
- Transfer the mixture to a high-pressure kettle.
- Pressurize the vessel with hydrogen gas to 0.5 MPa.[5]
- Heat the reaction to 20 °C and maintain for 15 hours.[5]
- Monitor the reaction to completion using thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter through diatomaceous earth to remove the Pd/C catalyst.
- Concentrate the filtrate under vacuum to obtain 2-methylpyridin-4-amine with a reported yield of 94%.[5]



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Caption: Workflow for Synthesis Protocol 2.

Applications in Research and Drug Development

2-methylpyridin-4-amine serves as a crucial building block in organic and medicinal chemistry.

[1][5] The aminopyridine scaffold is a privileged structure in drug discovery, appearing in molecules with a wide range of biological activities. Analogous structures, such as 4-aminoquinolines and other aminopyridine derivatives, are known to exhibit antimalarial, anticancer, anti-inflammatory, and antiviral properties.[8]

Derivatives of aminopyridine are key intermediates in the synthesis of compounds for treating neurological disorders and are also used in the development of agrochemicals and dyes.[9][10] The primary utility of 2-methylpyridin-4-amine is as a starting material for creating more complex molecules for high-throughput screening and lead optimization in the drug discovery pipeline.



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Caption: Role of intermediates in the drug discovery process.

Safety and Handling

2-methylpyridin-4-amine is classified as harmful and requires careful handling in a laboratory setting. Appropriate personal protective equipment (PPE) should be used at all times.

Table 3: Hazard and Safety Information

Identifier	Code	Description
GHS Symbol	GHS05, GHS07[1]	Corrosive, Harmful/Irritant
Signal Word	Danger[1]	
Hazard Codes	Xn, Xi, T[1]	Harmful, Irritant, Toxic
Hazard Statements	H302	Harmful if swallowed.[1][4]
H315	Causes skin irritation.[1]	
H318	Causes serious eye damage. [1]	
H335	May cause respiratory irritation.[1]	
Precautionary Statements	P261, P280, P305+P351+P338[1]	Avoid breathing dust, wear protective equipment, IF IN EYES: Rinse cautiously with water.

Always consult the material safety data sheet (MSDS) before handling this chemical. Store in a refrigerator.[1]

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References

- 1. 4-Amino-2-picoline CAS 18437-58-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 4-Amino-2-methylpyridine | C₆H₈N₂ | CID 728670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Amino-2-picoline | 18437-58-6 [chemicalbook.com]

- 4. 4-Amino-2-methylpyridine | 18437-58-6 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 2-Amino-4-picoline | 695-34-1 | FA45037 | Biosynth [biosynth.com]
- 7. 2-Amino-4-methylpyridine | C6H8N2 | CID 1533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-Aminoquinoline: a comprehensive review of synthetic strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 4-Amino-2-chloropyridine: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 10. nbinnno.com [nbinnno.com]
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